

H-Gly-Lys-Gly-OH molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Gly-Lys-Gly-OH*

Cat. No.: *B1337361*

[Get Quote](#)

In-Depth Technical Guide: H-Gly-Lys-Gly-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of the tripeptide **H-Gly-Lys-Gly-OH**, also known as Glycyl-Lysyl-Glycine. This peptide is composed of three amino acid residues: two glycine units and one lysine unit.

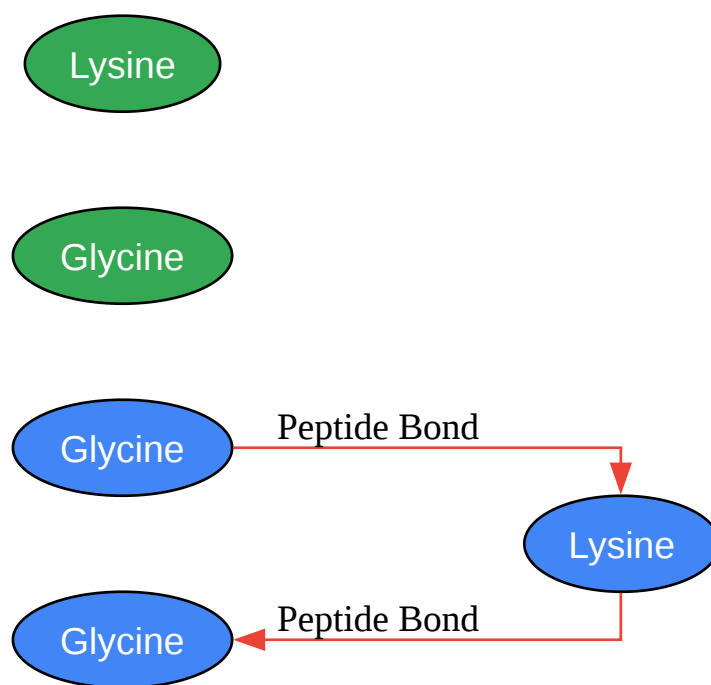
Core Physicochemical Data

The essential quantitative data for **H-Gly-Lys-Gly-OH** is summarized in the table below. This information is critical for a range of applications, from calculating molar concentrations in experimental setups to interpreting mass spectrometry data.

| Property | Value | Reference |
|------------------|---|---------------------|
| Molecular Weight | 260.29 g/mol | [1] |
| Chemical Formula | C ₁₀ H ₂₀ N ₄ O ₄ | [1] |

Structural Composition

H-Gly-Lys-Gly-OH is a tripeptide synthesized from the amino acids glycine and lysine.[\[1\]](#) The sequence consists of a glycine residue at the N-terminus, followed by a lysine residue, and concluding with a glycine residue at the C-terminus. The peptide bonds link the carboxyl group of one amino acid to the amino group of the next.



[Click to download full resolution via product page](#)

Caption: Molecular composition of **H-Gly-Lys-Gly-OH**.

Experimental Protocols

While this document focuses on the core properties of **H-Gly-Lys-Gly-OH**, any experimental work involving this peptide would necessitate standard laboratory protocols. For instance, the preparation of stock solutions would require the precise measurement of the peptide's mass, followed by dissolution in a suitable solvent to a known volume, using the molecular weight provided above for concentration calculations. Subsequent experiments, such as cell-based assays or binding studies, would require their own specific, validated protocols. A study by Ringseis et al. (2005) utilized **H-Gly-Lys-Gly-OH** in modulating the release of vasoactive substances from human aortic endothelial cells, illustrating a potential research application.^[1]

Applications in Research

H-Gly-Lys-Gly-OH can be utilized in the synthesis of casein and soybean protein.^[1] Peptides and hydrolysates derived from such proteins are subjects of research for their potential biological activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [H-Gly-Lys-Gly-OH molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337361#h-gly-lys-gly-oh-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com